

Literature Review: N-(2-methoxy-5-sulfamoylphenyl)acetamide

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Compound of Interest

Compound Name: *N*-(2-methoxy-5-sulfamoylphenyl)acetamide

Cat. No.: B1274073

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A comprehensive review of the available scientific literature reveals a significant lack of published data for the specific compound **N-(2-methoxy-5-sulfamoylphenyl)acetamide** (CAS Number: 85605-29-4). While this chemical is listed by several commercial suppliers, indicating its synthesis is feasible, there is a notable absence of peer-reviewed research detailing its synthesis, pharmacological properties, mechanism of action, or any associated experimental data.

This technical guide, therefore, addresses the available information on structurally related compounds to provide a contextual understanding for researchers, scientists, and drug development professionals. The focus will be on a closely related isomer, N-{4-[(2-methoxyphenyl)sulfamoyl]phenyl}acetamide, for which synthetic and structural data have been published. Additionally, the broader biological activities of the sulfonamide class of compounds will be discussed to offer potential insights.

Synthesis and Characterization of a Structural Isomer: N-{4-[(2-methoxyphenyl)sulfamoyl]phenyl}acetamide

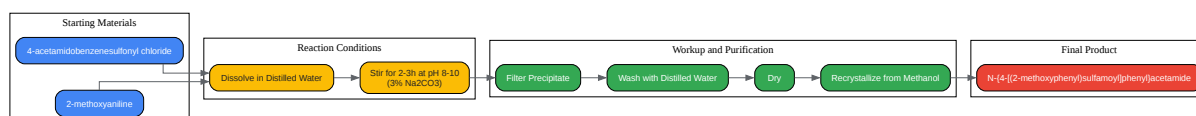
A study by Khan et al. provides a detailed experimental protocol for the synthesis and crystallographic analysis of N-{4-[(2-methoxyphenyl)sulfamoyl]phenyl}acetamide.^[1] This

compound is an isomer of the target molecule and can serve as a reference for potential synthetic strategies.

Experimental Protocol: Synthesis of N-{4-[(2-methoxyphenyl)sulfamoyl]phenyl}acetamide[1]

- **Dissolution:** 5 mmol of 2-methoxyaniline is dissolved in 20 ml of distilled water.
- **Addition:** 5 mmol of 4-acetamidobenzenesulfonyl chloride is added to the solution.
- **Reaction:** The mixture is stirred for 2–3 hours. The pH is maintained between 8 and 10 using a 3% sodium carbonate solution.
- **Monitoring:** The progress of the reaction is monitored by Thin Layer Chromatography (TLC).
- **Isolation:** The resulting precipitate is filtered, washed with distilled water, and dried.
- **Purification:** The crude product is recrystallized from methanol.

Below is a workflow diagram illustrating the synthesis process.



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Synthesis of N-{4-[(2-methoxyphenyl)sulfamoyl]phenyl}acetamide.

Crystallographic Data

The crystal structure of N-{4-[(2-methoxyphenyl)sulfamoyl]phenyl}acetamide was determined using single-crystal X-ray diffraction. The compound crystallizes in an orthorhombic system. Key crystallographic data are summarized in the table below.^[1]

Parameter	Value
Molecular Formula	C ₁₅ H ₁₆ N ₂ O ₄ S
Molecular Weight	320.37
Crystal System	Orthorhombic
Space Group	Pbca
a (Å)	15.7277 (4)
b (Å)	11.8351 (3)
c (Å)	16.5247 (4)
V (Å ³)	3075.89 (13)
Z	8
Temperature (K)	296
Radiation	Mo Kα
Dihedral Angle (rings)	62.67 (10)°

In the crystal structure, the molecule is twisted at the sulfur atom. The molecules form dimers through intermolecular N—H···O hydrogen bonding.^[1]

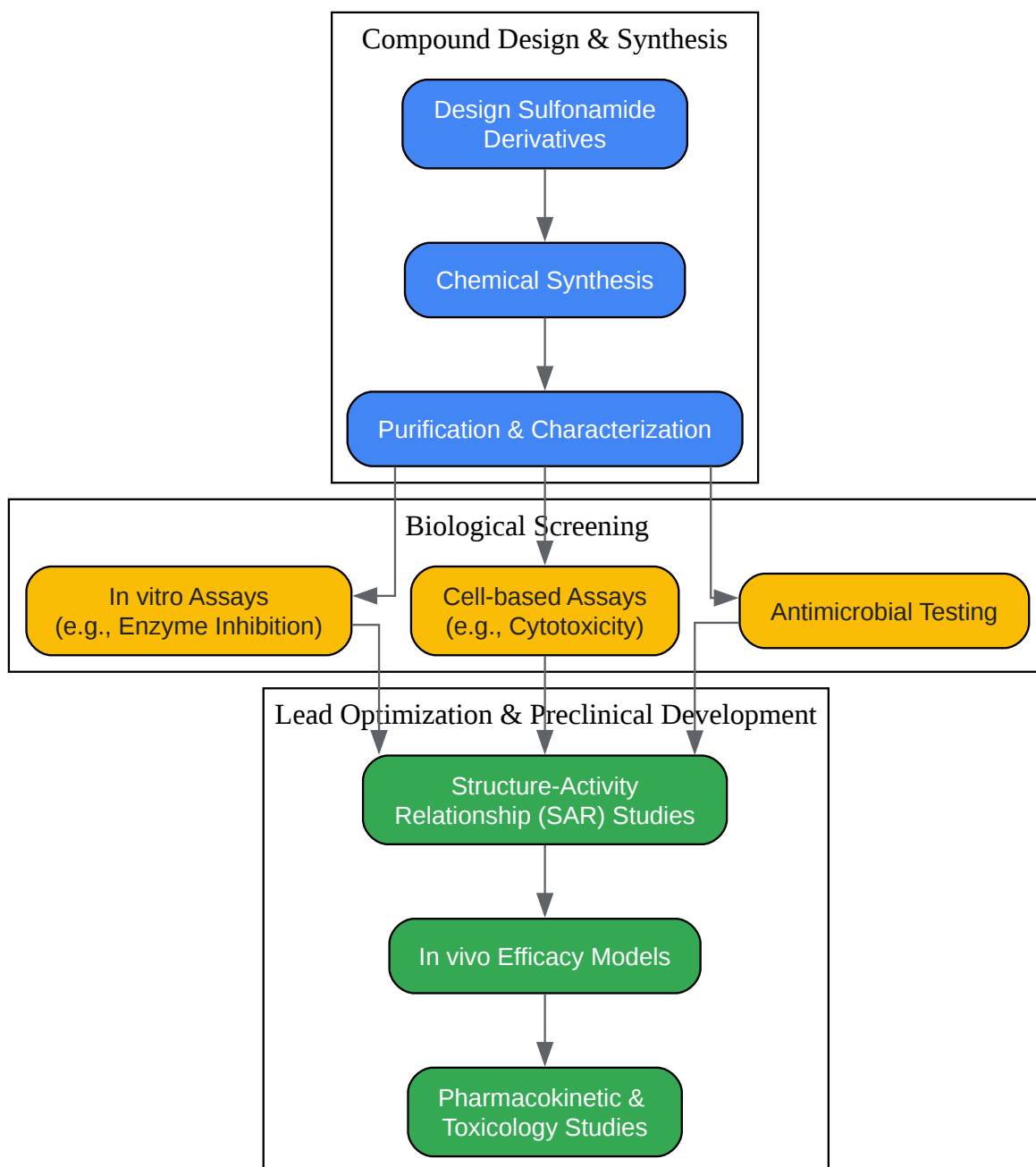
Potential Biological Activities of Sulfonamides

While no specific biological data exists for **N-(2-methoxy-5-sulfamoylphenyl)acetamide**, the broader class of sulfonamides is known for a wide range of pharmacological activities. This suggests potential areas of investigation for the title compound.

- **Antibacterial and Antimicrobial Activity:** Sulfonamides are a well-established class of antibacterial agents.^[1]

- **Enzyme Inhibition:** They are known to act as inhibitors for various enzymes. For instance, some synthetic N-[(substituted-sulfamoyl)phenyl]acetamides have been identified as moderate inhibitors of chymotrypsin.
- **Antitumor Activity:** Certain sulfonamide derivatives have been investigated for their ability to inhibit tumor cell growth.^[1]

The logical relationship for the development and investigation of such compounds is depicted in the following diagram.



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Drug discovery workflow for sulfonamide derivatives.

Conclusion

There is a clear gap in the scientific literature regarding **N-(2-methoxy-5-sulfamoylphenyl)acetamide**. The information provided on its structural isomer, N-{4-[(2-methoxyphenyl)sulfamoyl]phenyl}acetamide, offers a starting point for synthetic and structural studies. The known biological activities of the sulfonamide class provide a rationale for investigating the potential therapeutic applications of this under-researched compound. Further studies are required to elucidate the chemical and biological properties of **N-(2-methoxy-5-sulfamoylphenyl)acetamide** to determine its potential utility in drug development.

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References

- 1. N-{4-[(2-Methoxyphenyl)sulfamoyl]phenyl}acetamide - PMC [pmc.ncbi.nlm.nih.gov]
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